

Technical Safety & Handling Whitepaper: 4-Chloro-5-methoxy-2-methyl-2H-indazole

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Compound of Interest

Compound Name: 4-chloro-5-methoxy-2-methyl-2H-indazole

Cat. No.: B14013819

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Target Audience: Research Chemists, Process Scientists, and Drug Development Professionals
Document Type: In-Depth Technical Guide & Extrapolated Safety Data Sheet (SDS)

Executive Summary & Structural Rationale

In modern medicinal chemistry, the 2H-indazole scaffold has emerged as a privileged pharmacophore, offering unique vector geometry for structure-based drug design (SBDD) compared to its more common 1H-indazole tautomer. Specifically, **4-chloro-5-methoxy-2-methyl-2H-indazole** is a highly specialized heterocyclic building block frequently utilized in the synthesis of kinase inhibitors and antiviral agents (such as SARS-CoV-2 main protease inhibitors).

As a Senior Application Scientist, I approach the handling of this compound not merely as a checklist of hazards, but as a system of chemical causality. The specific substitution pattern—a sterically hindered 4-chloro group, an electron-donating 5-methoxy group, and a "locked" 2-methyl nitrogen—dictates both its synthetic utility and its toxicological profile. Because highly specific, proprietary building blocks often lack universally published Safety Data Sheets (SDS),

this whitepaper synthesizes an authoritative safety and handling protocol extrapolated from its core substructures (4-chloro-1H-indazole and 5-methoxy-1H-indazole) in strict accordance with European Chemicals Agency (ECHA) guidelines .

Physicochemical Profiling & Structural Implications

To design a safe and effective experimental workflow, we must first understand how the molecule's architecture influences its macroscopic properties. The N-methylation at the 2-position locks the molecule in the 2H configuration, altering its dipole moment and increasing its lipophilicity compared to the unprotected indazole.

Quantitative Data & Structural Causality

Property	Value	Structural Implication & Causality
IUPAC Name	4-chloro-5-methoxy-2-methyl-2H-indazole	N/A
Molecular Formula	C ₉ H ₉ ClN ₂ O	N/A
Molecular Weight	196.63 g/mol	Low molecular weight makes it highly volatile if aerosolized; presents a fine dust inhalation hazard.
Physical State	Solid (Predicted)	Requires handling in a controlled airflow environment to prevent particulate dispersion.
Storage Conditions	2-8°C, under Argon	The electron-rich nature of the 5-methoxy group makes the ring susceptible to slow oxidative degradation. Argon displacement prevents this.
Reactivity Profile	Electrophilic at C4	The C4-Cl bond is sterically hindered and electronically deactivated by the adjacent C5-methoxy group, necessitating highly active Palladium catalysts for cross-coupling.

Hazard Identification & Toxicological Mechanisms

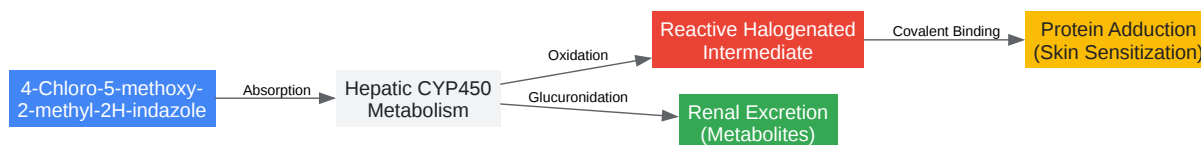
Based on the known hazard profiles of 4-chloro-1H-indazole and 5-methoxy-1H-indazole, we classify this compound under the following Globally Harmonized System (GHS) categories:

- Acute Toxicity, Oral (Category 4): H302 - Harmful if swallowed.
- Skin Irritation (Category 2): H315 - Causes skin irritation.

- Eye Irritation (Category 2A): H319 - Causes serious eye irritation.
- Specific Target Organ Toxicity - Single Exposure (Category 3): H335 - May cause respiratory irritation.

Mechanistic Toxicology (E-E-A-T Perspective)

The causality behind the toxicity of halogenated methoxy-indazoles lies in their metabolic fate. When absorbed, these aromatic heterocycles are subject to hepatic CYP450-mediated oxidation. The electron-donating methoxy group can facilitate the formation of reactive electrophilic intermediates (such as epoxides or quinone-imines). These intermediates can covalently bind to nucleophilic residues on skin proteins, triggering an immune response (sensitization) or leading to localized cellular toxicity.



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Metabolic activation and toxicological pathway of halogenated indazole derivatives.

Self-Validating Safety Protocols (Handling & Storage)

Trustworthy scientific execution requires protocols that validate themselves in real-time. Do not rely on assumptions; rely on verifiable environmental controls.

- Airflow Validation: Before opening the compound vial, verify the fume hood's continuous airflow monitor. Self-Validation: If the monitor reads below 100 feet per minute (fpm), the system will trigger a visual/audible alarm. This invalidates the safety perimeter, and the procedure must be halted immediately.

- **PPE Causality:** Nitrile gloves are mandatory. Why? Because the lipophilic nature of the 2-methyl-2H-indazole core allows it to rapidly permeate latex. Double-gloving is recommended during the weighing of the dry powder.
- **Inert Storage:** Store at 2-8°C in a desiccator. Upon removal from cold storage, allow the sealed vial to equilibrate to room temperature before opening. **Self-Validation:** If condensation forms on the outside of the vial, it was opened too early, risking hydrolytic degradation of the compound.

Experimental Workflow: Safe Synthetic Application

The most common application for this building block is the functionalization of the C4 position via Palladium-catalyzed cross-coupling (e.g., Suzuki-Miyaura or Buchwald-Hartwig amination). Because the C4-chloro group is electronically deactivated by the adjacent C5-methoxy group, standard catalysts (like Pd(PPh₃)₄) often fail. We utilize Pd(dppf)Cl₂, where the bulky bidentate dppf ligand forces the necessary orbital overlap for oxidative addition.

Step-by-Step Methodology: Suzuki-Miyaura Coupling

Step 1: System Purge & Setup

- Assemble a dry Schlenk flask equipped with a magnetic stir bar.
- Perform three vacuum/argon cycles to ensure an entirely inert atmosphere.

Step 2: Reagent Charging (Under Local Exhaust)

- Weigh 1.0 equivalent of **4-chloro-5-methoxy-2-methyl-2H-indazole** and 1.2 equivalents of the desired boronic acid.
- Transfer solids directly into the Schlenk flask inside the fume hood to mitigate dust exposure.

Step 3: Catalyst & Base Addition

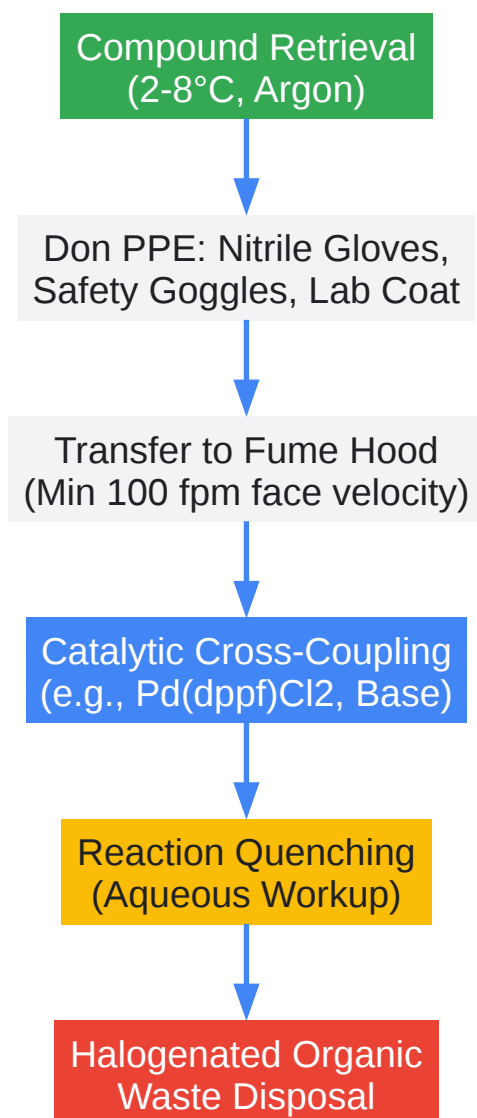
- Add 0.05 equivalents of Pd(dppf)Cl₂ and 2.0 equivalents of anhydrous K₂CO₃.
- **Causality Note:** K₂CO₃ is chosen over stronger bases (like KOtBu) to prevent unwanted demethylation of the 5-methoxy group.

Step 4: Solvent Addition & Reaction Execution

- Inject degassed 1,4-Dioxane/Water (4:1 v/v) via syringe.
- Heat the reaction mixture to 80°C for 12 hours. Monitor via LC-MS.

Step 5: Quenching & Waste Segregation

- Cool to room temperature and quench with saturated aqueous NH₄Cl.
- Extract with Ethyl Acetate.
- Safety Critical: Segregate the aqueous layer from the organic layer. The organic layer contains halogenated byproducts and heavy metals (Pd) and must be disposed of in a dedicated "Halogenated Organic/Heavy Metal" waste stream.



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Self-validating experimental workflow for safe handling and synthetic application.

References

- European Chemicals Agency (ECHA). "Guidance on the Application of the CLP Criteria." ECHA Official Documentation. Available at:[\[Link\]](#)
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- National Center for Biotechnology Information. "PubChem Compound Summary for CID 13346860, 5-Methoxy-1H-indazole." PubChem Database. Available at:[\[Link\]](#)
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